

Essential Safety and Logistics for Handling BCH001

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Compound of Interest

Compound Name: BCH001

Cat. No.: B15583246

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BCH001** (CAS 384859-58-9). As a novel quinoline derivative, **BCH001** should be treated as a potentially hazardous substance. All handling must be performed with the utmost care, adhering to the principle of minimizing exposure. This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures for handling and disposal, and emergency protocols.

Hazard Assessment and Key Data

BCH001 is a specific PAPD5 inhibitor.[1][2][3] While a comprehensive toxicological profile is not available, its classification as a quinoline derivative warrants caution. The parent compound, quinoline, is known to be an irritant, potentially toxic, and is suspected of causing genetic defects and cancer.[4][5][6] Therefore, stringent safety measures are mandatory. **BCH001** is an off-white to white solid powder, soluble in Dimethyl Sulfoxide (DMSO) and ethanol, but insoluble in water.[7]

Key Chemical and Safety Data Summary

Property	Value	Source
Chemical Name	2-((3-(ethoxycarbonyl)-6-(trifluoromethoxy)quinolin-4-yl)amino)benzoic acid	
CAS Number	384859-58-9	[8][9][10]
Molecular Formula	C20H15F3N2O5	[9][11]
Molecular Weight	420.34 g/mol	[7][9]
Appearance	Off-white to white solid	Sun-shine Chem
Known Hazards	Based on its quinoline structure, treat as a potential skin/eye irritant and toxicant.[4] [6]	General Chemical Class Data
Solubility	Soluble in DMSO (84 mg/mL), Ethanol (5 mg/mL); Insoluble in water.	[7]
Storage	Short-term (days-weeks): 0-4°C. Long-term (months-years): -20°C.	MedKoo Biosciences, Smolecule

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory for all procedures involving **BCH001**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemical-resistant nitrile gloves.	Provides a robust barrier against dermal absorption. Allows for safe removal of a contaminated outer layer.
Eye Protection	Chemical safety goggles with side shields. A full-face shield is required when there is a splash hazard.	Protects eyes from splashes, aerosols, and solid particulates. A face shield offers additional protection. [12]
Body Protection	A buttoned lab coat with long sleeves and elastic cuffs. A chemically resistant apron is recommended over the lab coat when handling solutions.	Prevents contamination of personal clothing and skin. The apron provides an additional layer of protection against spills. [12]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is required when handling the solid compound outside of a certified chemical fume hood or for spill cleanup.	Protects against inhalation of fine powders and aerosols.
Footwear	Fully enclosed, chemical-resistant shoes.	Protects feet from spills and falling objects.

Operational and Disposal Plans

All work with **BCH001**, both in solid and solution form, must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.

- Preparation: Designate a specific work area within the fume hood. Line the surface with absorbent, leak-proof bench pads.[\[13\]](#)
- Weighing:

- Tare a sealed, shatter-resistant container with a lid on a balance outside the hood.
- Inside the fume hood, carefully transfer the required amount of **BCH001** powder into the pre-tared container.
- Securely close the lid.
- Wipe the exterior of the container with a damp cloth (using a compatible solvent like 70% ethanol) to remove any residual powder.
- Return to the balance for final weighing. This "tare-add-reweigh" method minimizes the risk of powder dispersal in the open lab.[\[13\]](#)
- Manipulation: All subsequent manipulations of the dry powder must be performed within the fume hood. Use tools like an anti-static gun if the powder adheres to surfaces.[\[13\]](#)
- Solvent Handling: Use caution when handling DMSO, as it can facilitate the absorption of other chemicals through the skin.[\[14\]](#) Ensure all PPE, especially double gloves, is worn.
- Dissolution:
 - Conduct the entire procedure within a chemical fume hood.
 - Using a calibrated pipette, add the desired volume of DMSO directly into the vial containing the pre-weighed **BCH001** solid.
 - Secure the cap and mix gently by vortexing or inversion until the solid is fully dissolved.
- Storage of Solution: Store the **BCH001**/DMSO stock solution in a clearly labeled, tightly sealed vial at -20°C or -80°C for long-term stability.[\[1\]](#)[\[2\]](#)

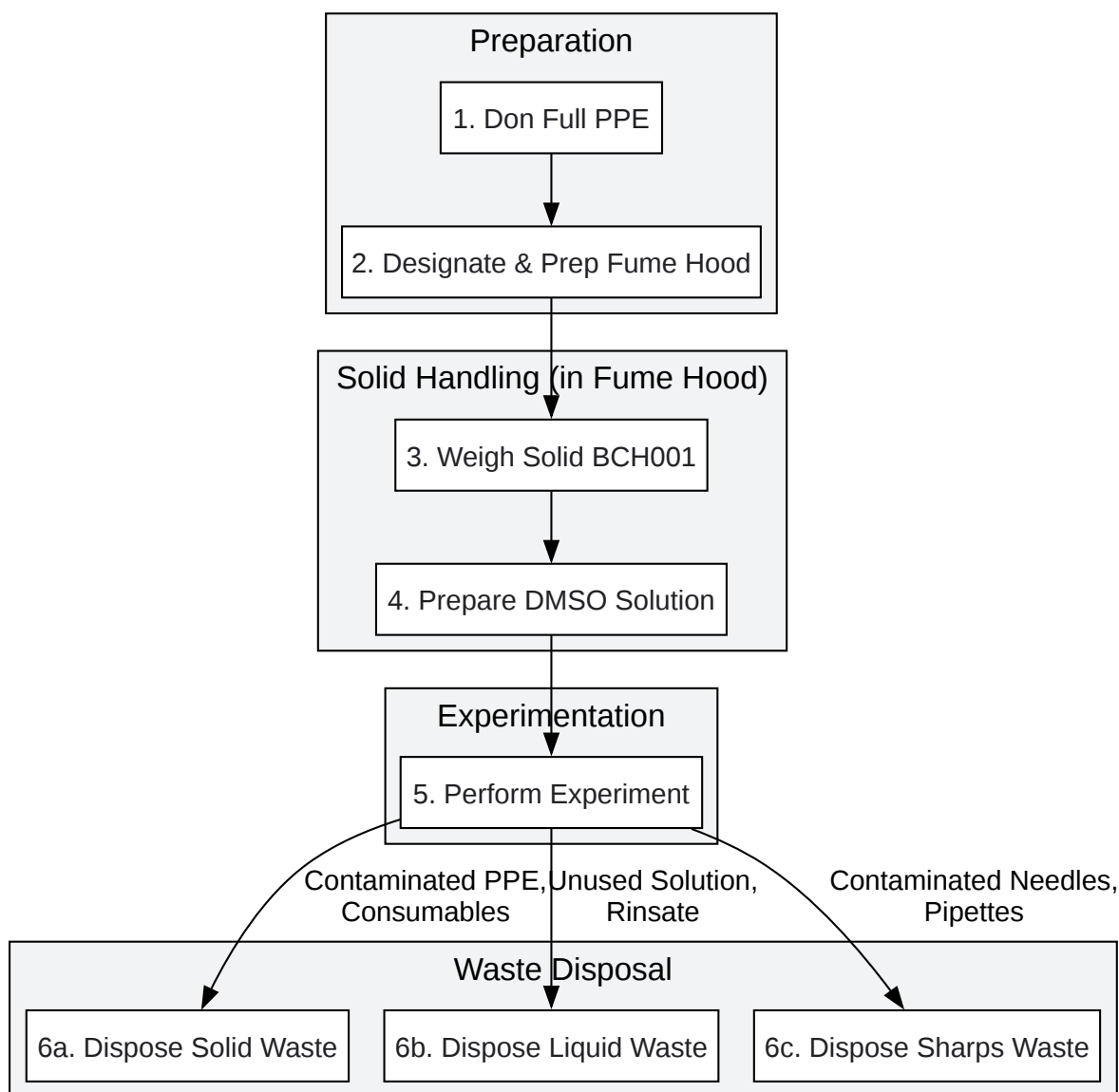
All waste contaminated with **BCH001** is considered hazardous chemical waste and must be disposed of according to institutional and local regulations. Never dispose of **BCH001** down the drain.

- Solid Waste:

- Collect all contaminated solid materials, including used PPE (gloves, aprons), bench pads, and weighing papers.
- Place these items in a dedicated, clearly labeled hazardous waste bag or container.
- Liquid Waste (DMSO Solutions):
 - Collect all **BCH001**/DMSO solutions and any subsequent dilutions in a dedicated, sealed, and properly labeled hazardous waste container for organic solvents.[\[15\]](#)[\[16\]](#)
 - The container should be stored in a well-ventilated, secure area, away from incompatible materials, until collection by the institution's Environmental Health and Safety (EHS) department.[\[5\]](#)
- Sharps Waste:
 - Any contaminated needles, syringes, or other sharps must be disposed of immediately into a puncture-resistant sharps container designated for chemically contaminated sharps.[\[12\]](#)

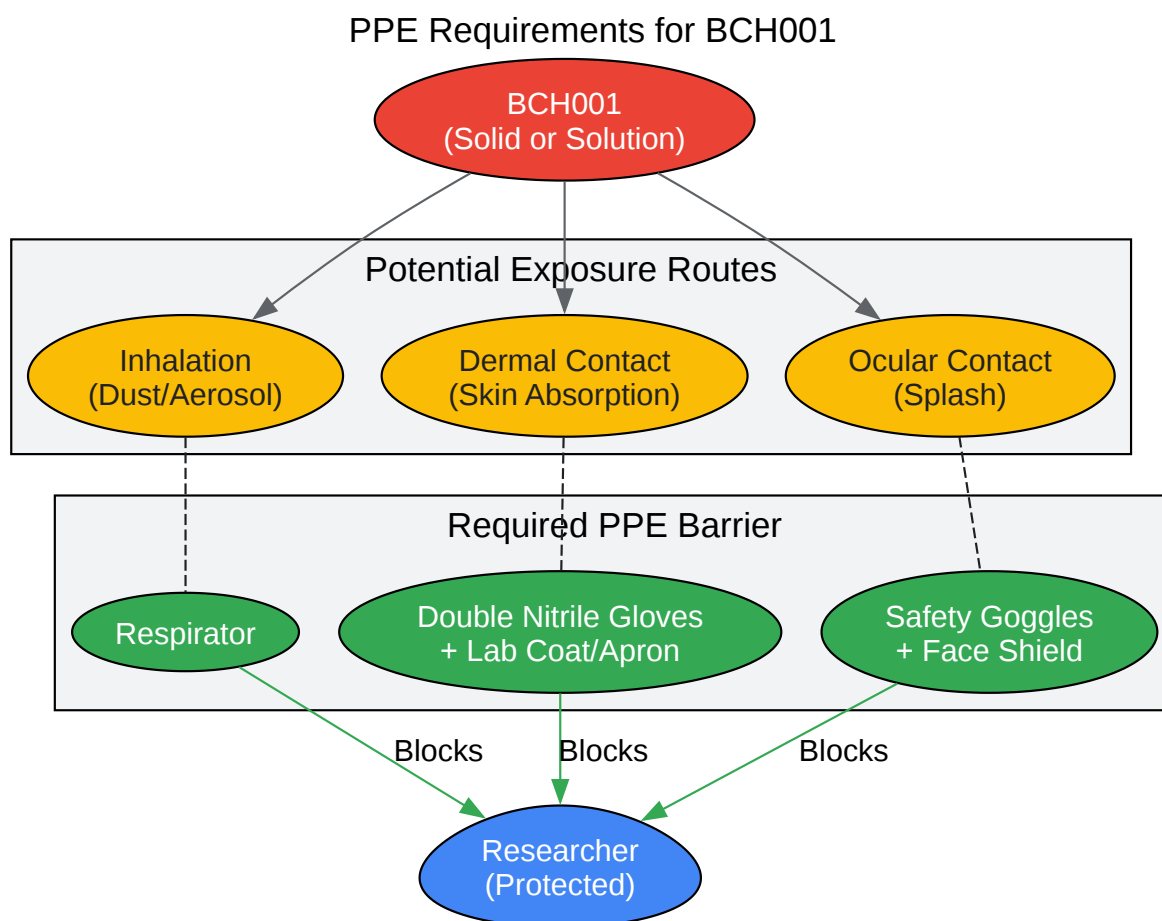
Mandatory Visualizations

BCH001 Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **BCH001**.



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Caption: PPE as a barrier against potential **BCH001** exposure routes.

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